

[Lys5,MeLeu9,Nle10]-NKA(4-10) solubility and stability issues.

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Compound of Interest

Compound Name: [Lys5,MeLeu9,Nle10]-NKA(4-10)

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Technical Support Center: [Lys5,MeLeu9,Nle10]-NKA(4-10)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of the selective NK2 receptor agonist, [Lys5,MeLeu9,Nle10]-NKA(4-10).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initial solubilization of **[Lys5,MeLeu9,Nle10]-NKA(4-10)**?

A1: For initial solubilization, Dimethyl Sulfoxide (DMSO) is recommended.[1][2] It is advisable to use newly opened, hygroscopic DMSO to ensure the best solubility.[1] Some suppliers suggest that the peptide is also soluble in water up to 1 mg/ml and in PBS (pH 7.2) at concentrations of 10 mg/ml or higher.[3][4]

Q2: My peptide won't dissolve in water. What should I do?

A2: If you encounter solubility issues in water, you can try the following:

 Sonication: Brief periods of sonication can help break up aggregates and improve dissolution.[1]



- Acidic Conditions: As a basic peptide, dissolving it in a dilute acidic solution like 10% acetic acid may improve solubility.
- Organic Solvents: If aqueous solutions are not suitable for your experiment, you can use organic solvents such as ethanol.[4][5]

Q3: What are the recommended storage conditions for the lyophilized powder and prepared solutions?

A3: Proper storage is crucial for maintaining the stability of [Lys5,MeLeu9,Nle10]-NKA(4-10).

- Lyophilized Powder: Store desiccated at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods (up to 2 years).[3][5][6]
- In Solvent: For solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month.[1] [5] It is recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles.

Q4: Is [Lys5,MeLeu9,Nle10]-NKA(4-10) stable at room temperature?

A4: The lyophilized product is stable at ambient temperature for a few days, which is sufficient for ordinary shipping and customs processing.[5] However, for long-term storage, the recommended refrigerated or frozen conditions should be maintained.

Troubleshooting Guides Issue 1: Peptide Precipitation Upon Addition to Aqueous Buffer

- Possible Cause: The peptide may be crashing out of the initial solvent (e.g., DMSO) when diluted into an aqueous buffer.
- Troubleshooting Steps:
 - Reduce Final Concentration: Try diluting to a lower final concentration in the aqueous buffer.
 - Slow Addition: Add the peptide stock solution dropwise to the aqueous buffer while vortexing to ensure rapid mixing.



 Co-solvents: Consider using a formulation that includes co-solvents like PEG300 and Tween 80, which are commonly used for in vivo preparations to improve solubility and stability.[5]

Issue 2: Loss of Biological Activity Over Time in Solution

- Possible Cause: The peptide may be degrading in solution.
- Troubleshooting Steps:
 - Aliquot Solutions: Prepare single-use aliquots of your stock solution to minimize freezethaw cycles.
 - Use Fresh Solutions: For critical experiments, prepare fresh solutions from lyophilized powder.
 - Check Storage Conditions: Ensure that solutions are stored at the recommended temperatures (-20°C for short-term and -80°C for long-term).[1][5]
 - pH of Buffer: The pH of your buffer can affect peptide stability. Ensure the pH is within a range suitable for the peptide.

Data Presentation

Table 1: Solubility of [Lys5,MeLeu9,Nle10]-NKA(4-10)

| Solvent | Reported Solubility | Reference |
|--------------|-------------------------------|-----------|
| DMSO | ≥ 10 mg/ml, 25 mg/mL | [1][4] |
| Water | Soluble to 1 mg/ml | [3] |
| PBS (pH 7.2) | ≥ 10 mg/ml | [4] |
| Ethanol | Sparingly soluble: 1-10 mg/ml | [4] |
| | | |

Table 2: Recommended Storage Conditions and Stability



| Form | Storage Temperature | Duration | Reference |
|--------------------|------------------------|----------|-----------|
| Lyophilized Powder | -20°C | 3 years | [5] |
| Lyophilized Powder | 4°C | 2 years | [5] |
| In Solvent | -80°C | 6 months | [1][5] |
| In Solvent | -20°C | 1 month | [1][5] |

Experimental Protocols Protocol 1: General Peptide Solubility Testing

This protocol provides a systematic approach to determining the optimal solvent for [Lys5,MeLeu9,Nle10]-NKA(4-10).

Materials:

- [Lys5,MeLeu9,Nle10]-NKA(4-10) lyophilized powder
- Sterile deionized water
- 0.1 M Acetic Acid
- 0.1 M Ammonium Bicarbonate
- DMSO (HPLC grade)
- Ethanol
- Microcentrifuge tubes
- Vortex mixer
- Sonicator

Procedure:



- Aliquot the Peptide: Weigh out a small, known amount of the lyophilized peptide (e.g., 1 mg) into several microcentrifuge tubes.
- Initial Solvent Testing (Water): To the first aliquot, add a small volume of sterile deionized water to achieve a high concentration (e.g., 10 mg/mL). Vortex thoroughly. If the peptide does not dissolve, proceed to the next steps.
- Sonication: Place the tube in a sonicator bath for 5-10 minutes. Observe for dissolution.
- · pH Adjustment:
 - Acidic Test: To a fresh aliquot, add 0.1 M acetic acid. Vortex and sonicate as needed.
 - Basic Test: To another fresh aliquot, add 0.1 M ammonium bicarbonate. Vortex and sonicate.
- Organic Solvents:
 - DMSO: To a separate aliquot, add DMSO to the desired concentration. Vortex to dissolve.
 - Ethanol: Test solubility in ethanol following the same procedure.
- Observation: A peptide is considered soluble if the solution is clear and free of visible particulates.

Protocol 2: HPLC-Based Stability Assay

This protocol allows for the quantitative assessment of peptide stability in a chosen buffer over time.

Materials:

- Stock solution of [Lys5,MeLeu9,Nle10]-NKA(4-10) in a suitable solvent (e.g., DMSO)
- Experimental buffer (e.g., PBS, pH 7.4)
- Incubator or water bath set to the desired temperature (e.g., 37°C)
- Acetonitrile (ACN) with 0.1% Trifluoroacetic Acid (TFA)



- HPLC system with a C18 column
- Microcentrifuge
- HPLC vials

Procedure:

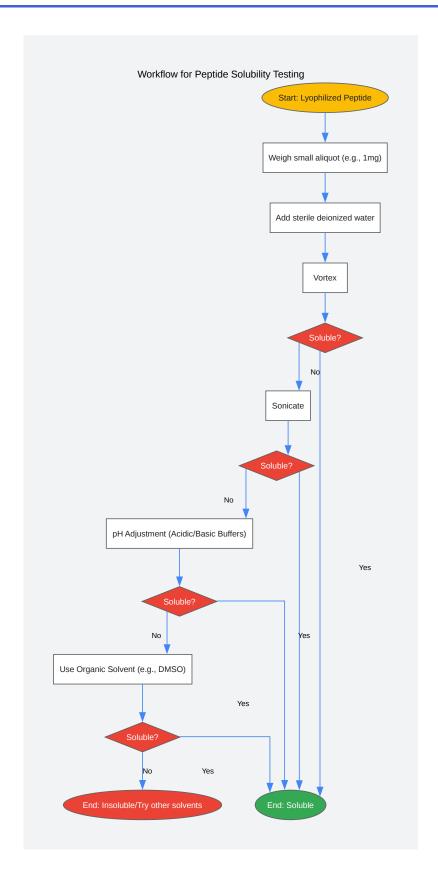
- Sample Preparation: Spike the experimental buffer with the peptide stock solution to a final concentration (e.g., 100 μg/mL). Ensure the final concentration of the organic solvent from the stock solution is low (e.g., <1%).
- Time Zero (T0) Sample: Immediately after preparation, take an aliquot of the peptide-buffer mixture. Precipitate the proteins/stop the reaction by adding 2 volumes of cold ACN with 0.1% TFA. Vortex vigorously and centrifuge at high speed (e.g., 14,000 x g) for 10 minutes at 4°C.
- Incubation: Incubate the remaining peptide-buffer mixture at the desired temperature.
- Time-Point Sampling: At predetermined time points (e.g., 1, 2, 4, 8, 24 hours), withdraw aliquots and treat them as in step 2.
- HPLC Analysis:
 - Transfer the supernatant from each time point to an HPLC vial.
 - Inject the samples onto the HPLC system.
 - Use a suitable gradient of water with 0.1% TFA (Mobile Phase A) and ACN with 0.1% TFA (Mobile Phase B) to separate the intact peptide from any degradation products.
 - Monitor the absorbance at a suitable wavelength (e.g., 214 nm).
- Data Analysis:
 - Identify the peak corresponding to the intact peptide based on its retention time from the T0 sample.



- Integrate the peak area of the intact peptide at each time point.
- Calculate the percentage of intact peptide remaining at each time point relative to the T0 sample.

Visualizations

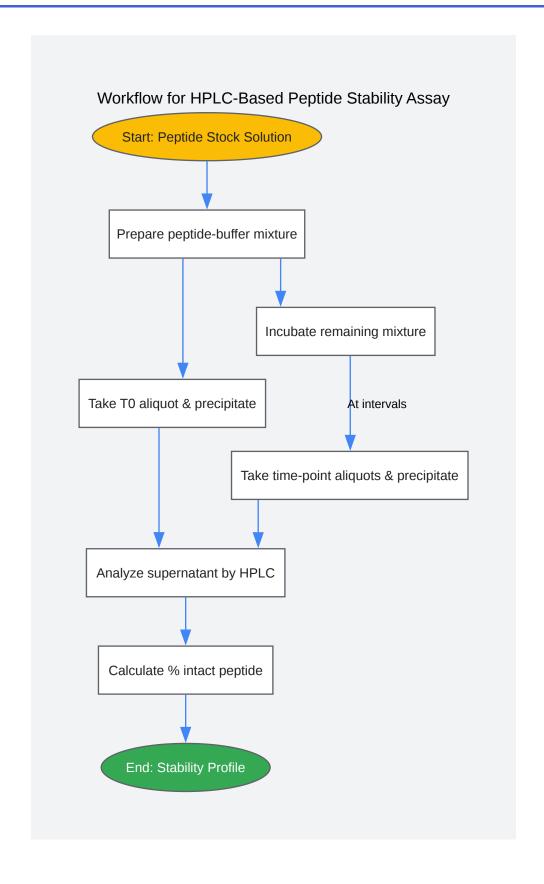




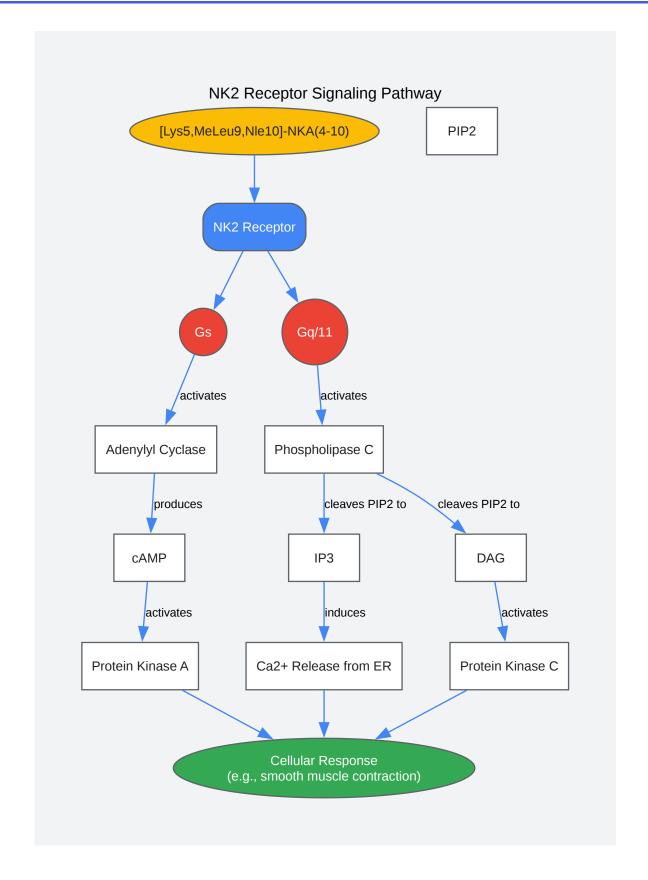
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Caption: Workflow for testing the solubility of [Lys5,MeLeu9,Nle10]-NKA(4-10).









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